

Proper Disposal of Ethyl 3-bromobenzoate: A Comprehensive Guide

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Compound of Interest

Compound Name: Ethyl 3-bromobenzoate

Cat. No.: B1584782

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential safety and logistical information for the disposal of **Ethyl 3-bromobenzoate**, a common reagent in organic synthesis.

Key Safety and Hazard Information

According to safety data sheets, **Ethyl 3-bromobenzoate** (CAS No. 24398-88-7) presents several potential hazards. While one source indicates it is not a hazardous substance under Regulation (EC) No. 1272/2008, another classifies it as a skin and eye irritant and potentially causing respiratory irritation.^{[1][2]} Therefore, appropriate personal protective equipment (PPE), including eye shields and gloves, should be worn when handling this chemical. In the event of a fire, suitable extinguishing media include water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[1]

Quantitative Data

The following table summarizes key quantitative data for **Ethyl 3-bromobenzoate**.

Property	Value	Source
CAS Number	24398-88-7	[1]
Molecular Formula	C ₉ H ₉ BrO ₂	[1][3]
Molecular Weight	229.07 g/mol	[1]
Boiling Point	130-131 °C @ 12 mmHg	[3]
Density	1.431 g/mL at 25 °C	[3]
Refractive Index	n ₂₀ /D 1.541	
Storage Class	10 - Combustible liquids	

Step-by-Step Disposal Protocol

The proper disposal of **Ethyl 3-bromobenzoate** must be conducted in accordance with local, regional, and national regulations. The following protocol provides a general framework for its safe disposal.

1. Personal Protective Equipment (PPE) and Safety Measures:

- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. [2]
- Handle the chemical in a well-ventilated area, such as a fume hood, to avoid inhalation of vapors. [2][4]

2. Waste Collection:

- Collect waste **Ethyl 3-bromobenzoate** in a designated, properly labeled, and sealed container. The container should be compatible with the chemical.
- Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.

3. Accidental Spill Cleanup:

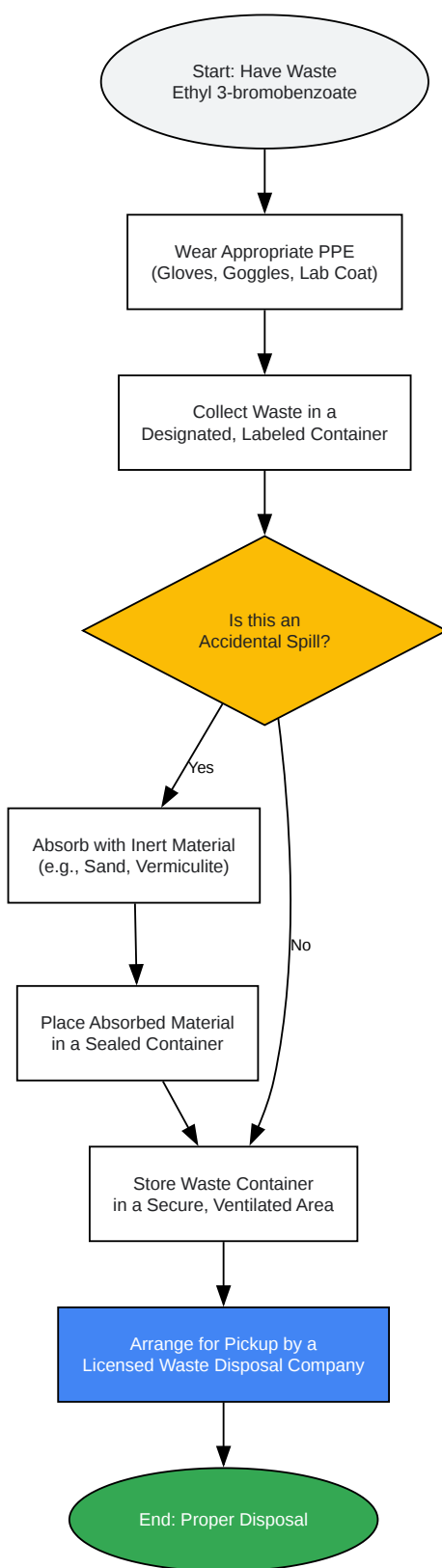
- In the event of a spill, absorb the liquid with an inert material such as sand, silica gel, or a universal binder.[\[2\]](#)[\[4\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[2\]](#)[\[4\]](#)
- Prevent the spill from entering drains or waterways.[\[1\]](#)[\[2\]](#)[\[5\]](#)

4. Final Disposal:

- Dispose of the waste container through an approved and licensed waste disposal company.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Contaminated packaging should be treated as unused product and disposed of in the same manner.[\[1\]](#)
- Do not dispose of **Ethyl 3-bromobenzoate** down the drain.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Ethyl 3-bromobenzoate**.



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Caption: Logical workflow for the disposal of **Ethyl 3-bromobenzoate**.

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